

L-858,051: A Technical Overview of a Potent Thrombin Inhibitor

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: L 858051

Cat. No.: B1674195

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Abstract

L-858,051 is a potent synthetic inhibitor of thrombin, a key serine protease in the blood coagulation cascade. This technical guide provides a comprehensive overview of its chemical identity, biological activity, and the methodologies used for its evaluation. The document includes its CAS number and IUPAC name, a summary of its inhibitory potency, and a detailed experimental protocol for the in vitro determination of its thrombin inhibitory activity. Visual representations of the thrombin's role in the coagulation cascade and a general workflow for inhibitor screening are also provided to facilitate a deeper understanding of its mechanism and evaluation.

Chemical Identity

- CAS Number: 115116-37-5[1]
- IUPAC Name: N-Alpha-(2-Naphthylsulfonyl)-N(3-Amidino-L-Phenylalaninyl)-4-Acetyl-Piperazine[1]

Biological Activity

L-858,051 is a direct inhibitor of thrombin, binding to the active site of the enzyme and preventing its interaction with its natural substrate, fibrinogen. This inhibition effectively blocks

the final step of the coagulation cascade, the conversion of soluble fibrinogen to insoluble fibrin, thus preventing clot formation.

Quantitative Data

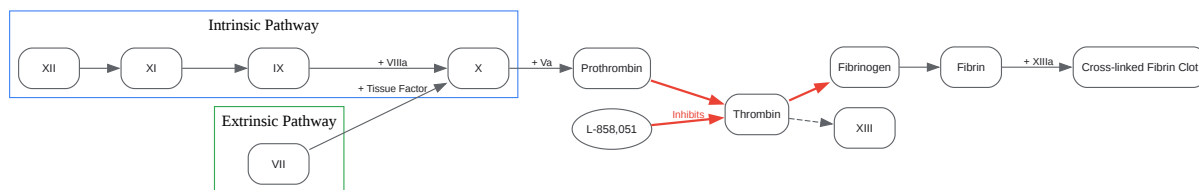
The inhibitory potency of L-858,051 against human α -thrombin has been determined and is presented in the table below. The data is extracted from a study focused on the structure-activity relationships of piperazide derivatives of 3-amidinophenylalanine. In this study, L-858,051 is referred to as compound 8l.

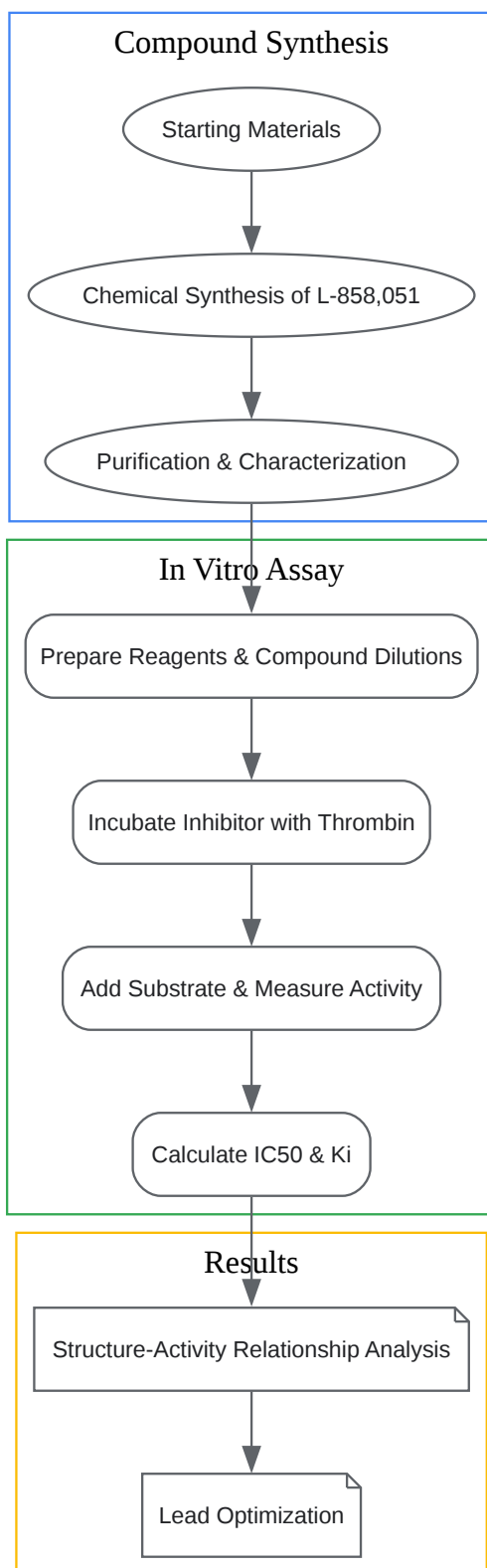
Compound	CAS Number	IUPAC Name	Ki (nM) for Human α -Thrombin
L-858,051 (8l)	115116-37-5	N-Alpha-(2-Naphthylsulfonyl)-N(3-Amidino-L-Phenylalaninyl)-4-Acetyl-Piperazine	1.5

Ki (Inhibition constant) is a measure of the inhibitor's binding affinity to the enzyme. A lower Ki value indicates a more potent inhibitor.

Signaling Pathway

The coagulation cascade is a series of enzymatic reactions that culminates in the formation of a fibrin clot. Thrombin plays a central role in this pathway by converting fibrinogen to fibrin. The following diagram illustrates a simplified representation of the coagulation cascade and the point of inhibition by L-858,051.





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References

- 1. Synthesis and structure-activity relationships of potent thrombin inhibitors: piperazides of 3-amidinophenylalanine - PubMed [pubmed.ncbi.nlm.nih.gov]
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